

Chemical structure and IUPAC name of 5-Iodothiophene-2-carbonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Iodothiophene-2-carbonitrile

Cat. No.: B178046

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An In-Depth Technical Guide to **5-Iodothiophene-2-carbonitrile**: Synthesis, Characterization, and Application

Authored by a Senior Application Scientist

This guide provides an in-depth analysis of **5-Iodothiophene-2-carbonitrile**, a key heterocyclic intermediate. Designed for researchers, medicinal chemists, and drug development professionals, this document elucidates the compound's chemical structure, physicochemical properties, and spectroscopic signature. Furthermore, it details a robust synthetic protocol, explores its enhanced reactivity in modern synthetic applications, and outlines essential safety and handling procedures.

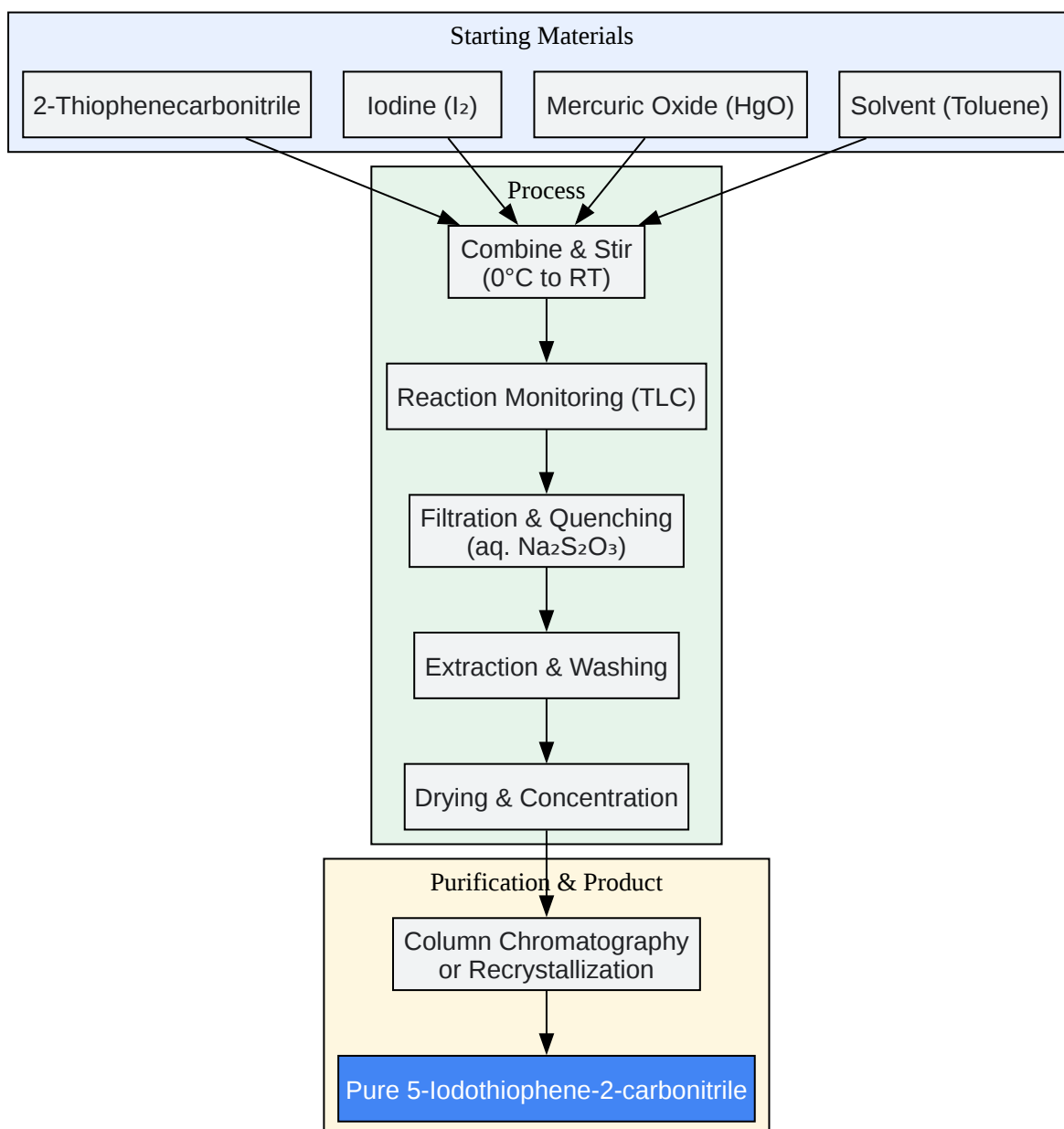
Chemical Identity and Structural Elucidation

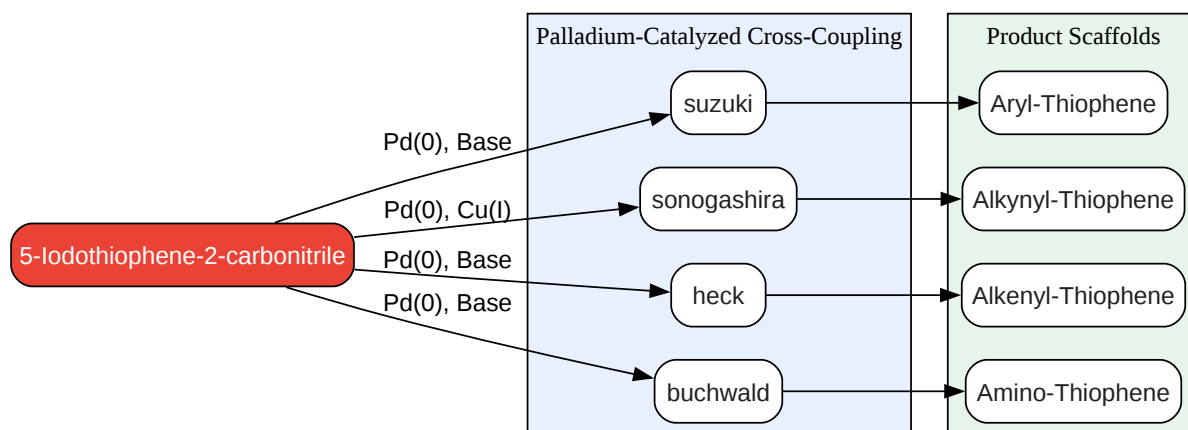
5-Iodothiophene-2-carbonitrile is a bifunctional heterocyclic compound featuring a thiophene ring substituted with an iodo group at the 5-position and a nitrile group at the 2-position. This specific arrangement of functional groups makes it a highly valuable and versatile building block in organic synthesis.

- IUPAC Name: **5-iodothiophene-2-carbonitrile**^[1]
- Synonyms: 2-Cyano-5-iodothiophene, 5-iodo-2-thiophenecarbonitrile
- CAS Number: 18945-81-8

- Molecular Formula: C_5H_2INS
- Molecular Weight: 235.05 g/mol [\[2\]](#)

The structure consists of an aromatic five-membered thiophene ring, which imparts unique electronic properties. The electron-withdrawing nitrile group ($-C\equiv N$) influences the reactivity of the ring, while the iodo group ($-I$) serves as an excellent leaving group, particularly in metal-catalyzed cross-coupling reactions.





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Sources

- 1. eontrading.uk [eontrading.uk]
- 2. 5-Iodothiophene-3-carbonitrile | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [Chemical structure and IUPAC name of 5-Iodothiophene-2-carbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b178046#chemical-structure-and-iupac-name-of-5-iodothiophene-2-carbonitrile>]

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Phone: (601) 213-4426

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